

Chemical properties and structure of calcium hydrogen sulfite

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Compound of Interest

Compound Name: Calcium bisulfite

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An In-depth Technical Guide on the Chemical Properties and Structure of Calcium Hydrogen Sulfite

Introduction

Calcium hydrogen sulfite, also known as **calcium bisulfite**, is an inorganic compound with the chemical formula $\text{Ca}(\text{HSO}_3)_2$.^{[1][2]} It is primarily known and utilized as an aqueous solution, appearing as a colorless to yellowish liquid with a characteristic odor of sulfur dioxide.^{[1][3][4]} This compound is classified as an acid salt and exhibits acidic properties in solution.^{[1][5]} Its utility spans various industrial applications, including the sulfite process for paper pulping, where it dissolves lignin from wood chips, and as a preservative and disinfectant in the food and beverage industries under the E number E227.^{[1][5][6]}

Chemical Structure and Nomenclature

Calcium hydrogen sulfite is an ionic compound consisting of a divalent calcium cation (Ca^{2+}) and two monovalent hydrogen sulfite (or bisulfite) anions (HSO_3^-). The hydrogen sulfite anion possesses a trigonal pyramidal geometry with the sulfur atom at the apex. The sulfur atom is bonded to three oxygen atoms, and a hydrogen atom is attached to one of the oxygen atoms.

Systematic IUPAC Name: Calcium hydrogen sulfite^{[2][5]}

Common Synonyms:

- **Calcium bisulfite**[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Calcium hydrogensulphite[\[2\]](#)
- Sulfurous acid, calcium salt (2:1)[\[2\]](#)

Physicochemical Properties

The key quantitative properties of calcium hydrogen sulfite are summarized in the tables below. It is important to note that the compound is primarily stable and handled in its aqueous solution form.[\[1\]](#)[\[7\]](#)

Table 1: Physical and Chemical Properties of Calcium Hydrogen Sulfite

Property	Value	Source(s)
Molecular Formula	$\text{Ca}(\text{HSO}_3)_2$	[2] [4]
Molar Mass	202.22 g/mol	[1]
Appearance	Colorless to yellow aqueous solution	[1] [4]
Odor	Sulfur dioxide	[1] [3]
Density	1.06 g/cm ³ (solution)	[1] [3]
Solubility	Soluble in water	[1]
Stability	Decomposes upon heating	[1]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	13780-03-5	[1][2]
PubChem CID	26268	[2][5]
EC Number	237-423-7	[2]
UNII	SNM7K02JP2	[2][5]
E Number	E227 (Preservative)	[1][5]

Chemical Reactivity and Behavior

Acidity

In an aqueous solution, calcium hydrogen sulfite behaves as an acid due to the equilibrium of the hydrogen sulfite ion, which can release a proton (H^+) to form the sulfite ion (SO_3^{2-}).[1][5]

Decomposition

Calcium hydrogen sulfite is thermally unstable and decomposes upon heating, emitting toxic fumes of sulfur oxides (SO_x).[1][4] The decomposition of the related calcium sulfite ($CaSO_3$) begins at approximately $600^\circ C$. One decomposition pathway involves disproportionation to form calcium sulfate and calcium sulfide ($4CaSO_3 \rightarrow 3CaSO_4 + CaS$), while another involves decomposition to calcium oxide and sulfur dioxide ($CaSO_3 \rightarrow CaO + SO_2$).[8][9]

Redox Reactions

Calcium hydrogen sulfite is a reducing agent.[2][4] It reacts with oxidizing agents, which can be vigorous and generate heat.[2][4] For instance, it is used as an "antichlor" in bleaching processes to neutralize and remove excess chlorine.[7]

Reaction with Acids

When treated with acids, calcium hydrogen sulfite solution generates sulfur dioxide gas.[2][4]

Corrosivity

Solutions of calcium hydrogen sulfite are corrosive to metals.[1][3][4]

Experimental Protocols

Preparation of Calcium Hydrogen Sulfite Solution

Principle: Calcium hydrogen sulfite solution is typically prepared by reacting a calcium base, such as calcium hydroxide (slaked lime) or calcium carbonate, with an excess of sulfur dioxide in an aqueous medium.^{[1][3][5]} The excess sulfur dioxide ensures the formation of the soluble hydrogen sulfite rather than the poorly soluble calcium sulfite (CaSO_3).

Methodology:

- **Slurry Preparation:** Prepare a slurry of calcium hydroxide, Ca(OH)_2 , by suspending it in water. Alternatively, a slurry of finely powdered calcium carbonate (CaCO_3) can be used.^[1]
- **Gas Introduction:** Bubble sulfur dioxide (SO_2) gas through the vigorously stirred slurry.^{[3][7]}
- **Reaction Monitoring:** Continue the introduction of SO_2 until the solid calcium hydroxide or carbonate has completely reacted to form a clear or slightly yellowish solution. The chemical equations for these reactions are:
 - $\text{Ca(OH)}_2 + 2\text{SO}_2 \rightarrow \text{Ca(HSO}_3)_2$ ^[1]
 - $\text{CaCO}_3 + 2\text{SO}_2 + \text{H}_2\text{O} \rightarrow \text{Ca(HSO}_3)_2 + \text{CO}_2$
- **Completion:** The resulting solution is calcium hydrogen sulfite, which typically contains some dissolved free sulfur dioxide.

Analysis of Calcium Hydrogen Sulfite Solution (Iodometric Titration)

Principle: The concentration of hydrogen sulfite in a solution can be determined by redox titration with a standardized iodine solution. The hydrogen sulfite ion is oxidized by iodine to the sulfate ion, while iodine is reduced to iodide.

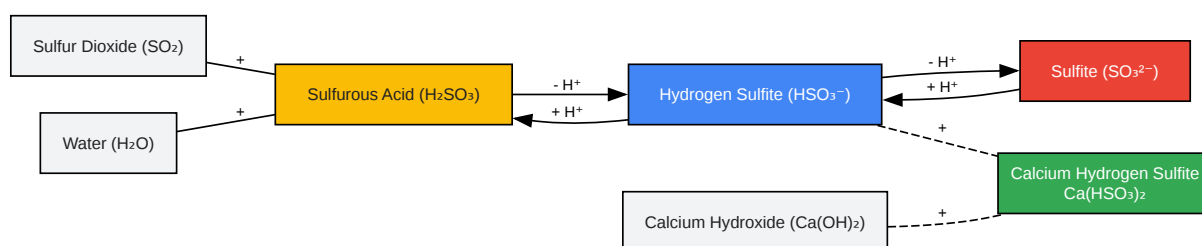
Methodology:

- **Sample Preparation:** Accurately pipette a known volume (e.g., 25.00 mL) of the calcium hydrogen sulfite solution into an Erlenmeyer flask. Dilute with approximately 100 mL of

deionized water.

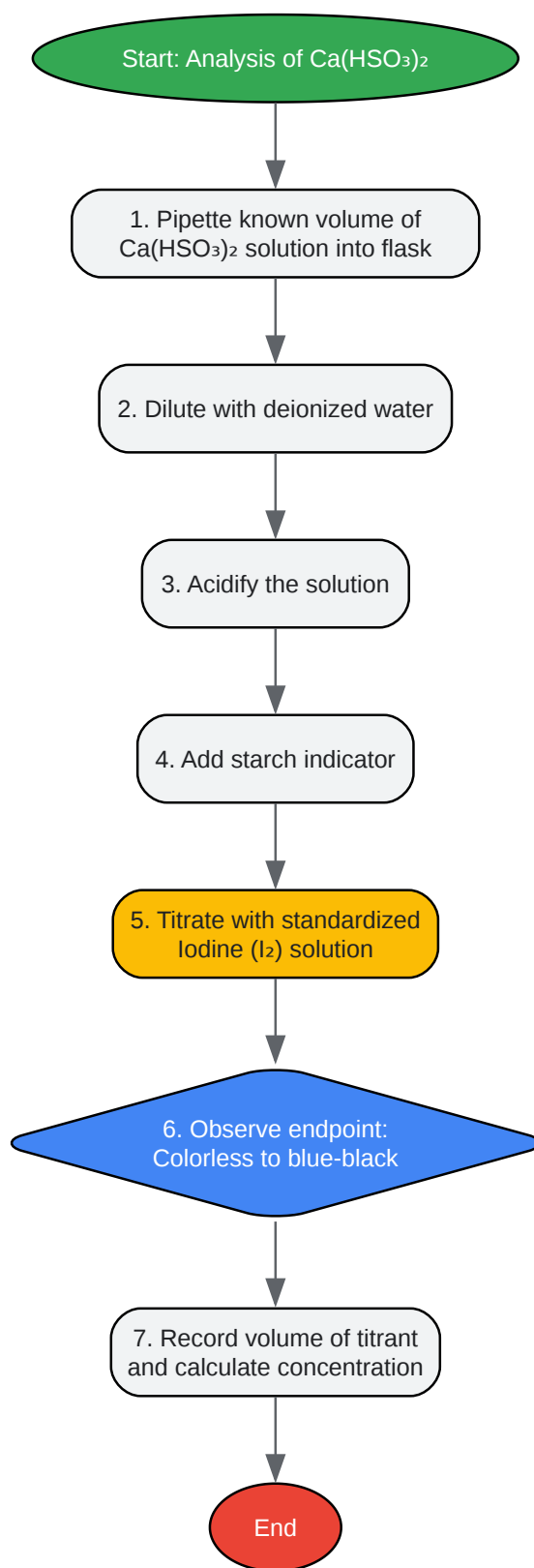
- Acidification: Add a small amount of dilute acid (e.g., 1 M HCl or H₂SO₄) to the flask. This ensures the reaction proceeds under acidic conditions.
- Indicator: Add a few drops of starch indicator solution. The solution should remain colorless.
- Titration: Titrate the sample with a standardized iodine (I₂) solution of known concentration (e.g., 0.1 M). The iodine will react with the hydrogen sulfite according to the following equation:
 - $\text{HSO}_3^- + \text{I}_2 + \text{H}_2\text{O} \rightarrow \text{SO}_4^{2-} + 2\text{I}^- + 3\text{H}^+$
- Endpoint Determination: The endpoint is reached when all the hydrogen sulfite has been consumed. The next drop of iodine solution will react with the starch indicator to form a deep blue-black complex, indicating the endpoint of the titration.
- Calculation: Record the volume of iodine solution used. The concentration of calcium hydrogen sulfite in the original sample can be calculated using the stoichiometry of the reaction.

Diagrams and Visualizations



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Caption: Equilibrium of sulfurous acid and formation of calcium hydrogen sulfite.



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Caption: Experimental workflow for iodometric titration of calcium hydrogen sulfite.

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References

- 1. CALCIUM BISULFITE - Ataman Kimya [atamanchemicals.com]
- 2. Calcium bisulfite | $\text{Ca}(\text{HSO}_3)_2$ | CID 26268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cameo.mfa.org [cameo.mfa.org]
- 4. CALCIUM HYDROGEN SULFITE, SOLUTION | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. Calcium bisulfite - Wikipedia [en.wikipedia.org]
- 6. E227 – Calcium Bisulfite (Calcium Hydrogen Sulfite) | ohmygoods.app [ohmygoods.app]
- 7. Calcium bisulfite | 13780-03-5 [chemicalbook.com]
- 8. The Thermal Decomposition Process of Calcium Sulfite | Semantic Scholar [semanticscholar.org]
- 9. scilit.com [scilit.com]
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